

CAS number 88404-26-6 properties and suppliers

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Compound of Interest

Compound Name: 6,7-Dimethoxy-4-coumarinylacetic acid

Cat. No.: B017143

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An In-depth Technical Guide to 6,7-Dimethoxycoumarin-4-acetic acid (CAS Number: 88404-26-6)

For Researchers, Scientists, and Drug Development Professionals

Introduction

6,7-Dimethoxycoumarin-4-acetic acid, identified by CAS number 88404-26-6, is a fluorescent molecule belonging to the coumarin family. Coumarins are a class of benzopyrone compounds, many of which exhibit significant biological and pharmacological properties. This guide provides a comprehensive overview of the properties, suppliers, and potential applications of 6,7-Dimethoxycoumarin-4-acetic acid, with a focus on its utility in research and drug development. Its inherent fluorescence makes it a valuable tool for various biochemical and cellular assays.

Core Properties

This section summarizes the key physical, chemical, and fluorescent properties of 6,7-Dimethoxycoumarin-4-acetic acid.

Physicochemical and Fluorescent Properties

Property	Value	Source
CAS Number	88404-26-6	[1] [2]
Molecular Formula	C ₁₃ H ₁₂ O ₆	[1] [2]
Molecular Weight	264.23 g/mol	[1] [2]
Appearance	Off-White to Light Tan Solid	
Solubility	Soluble in Chloroform, Dichloromethane, DMSO	
Purity	≥98% (TLC)	

Suppliers

6,7-Dimethoxycoumarin-4-acetic acid is available from various chemical suppliers catering to the research and development sector. The following table lists some of the known suppliers.

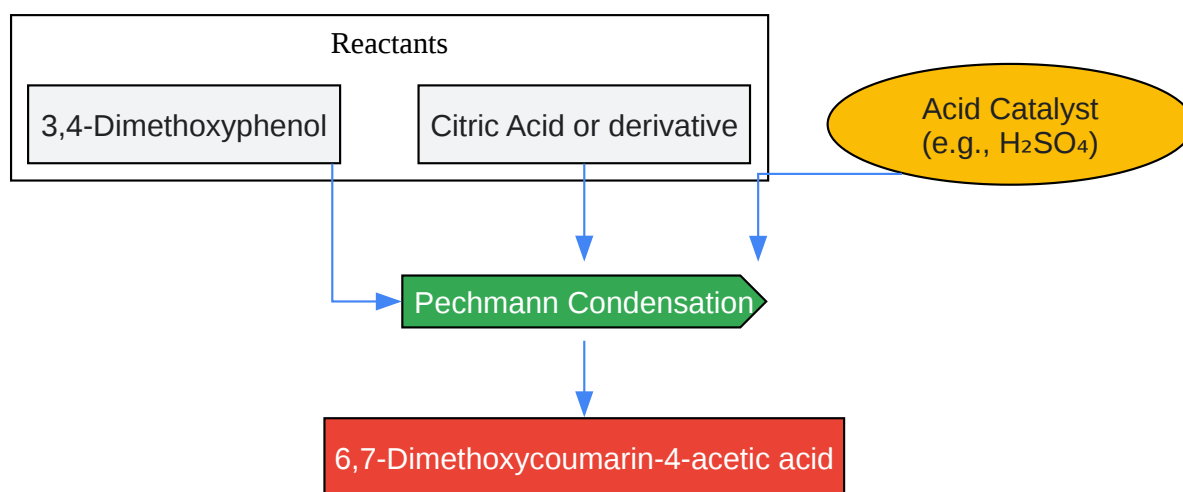
Supplier	Location
Santa Cruz Biotechnology	Dallas, TX, USA
Amerigo Scientific	
LGC Standards	
Advent Bio	
Coompo	
Chemodex	
abcr Gute Chemie	
Alfa Chemistry	Ronkonkoma, NY, USA
Shanghai Yuanye Bio-Technology Co., Ltd.	Shanghai, China

Synthesis

While a specific detailed protocol for the synthesis of 6,7-Dimethoxycoumarin-4-acetic acid was not found in the immediate search results, a general and widely used method for synthesizing coumarin-4-acetic acid derivatives is the Pechmann condensation. This reaction typically involves the condensation of a phenol with a β -keto acid or its ester in the presence of an acid catalyst.

For the synthesis of 6,7-Dimethoxycoumarin-4-acetic acid, the logical starting materials would be 3,4-dimethoxyphenol and a suitable four-carbon dicarboxylic acid derivative or β -keto ester.

Illustrative Synthesis Workflow



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Caption: General workflow for the synthesis of 6,7-Dimethoxycoumarin-4-acetic acid.

Experimental Protocols

Due to its fluorescent nature, 6,7-Dimethoxycoumarin-4-acetic acid is primarily used as a fluorescent label or probe in various biological assays. The carboxylic acid group allows for its conjugation to primary amines on biomolecules such as proteins and peptides.

General Protocol for Peptide Conjugation

This protocol outlines a general procedure for conjugating a carboxylic acid-containing fluorescent dye like 6,7-Dimethoxycoumarin-4-acetic acid to a peptide.

Materials:

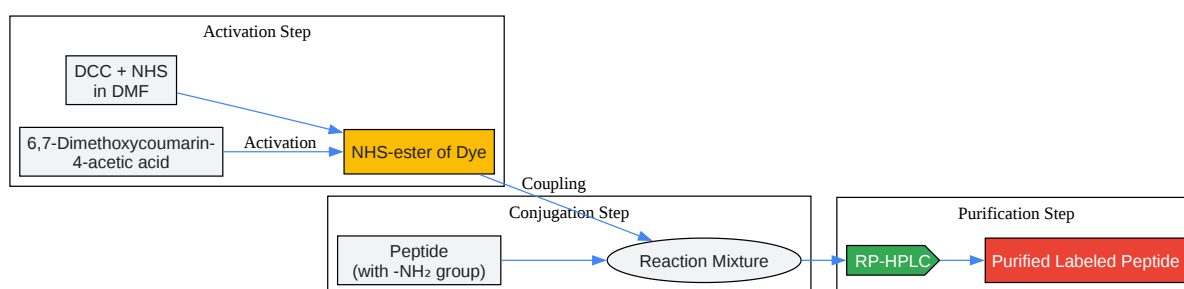
- 6,7-Dimethoxycoumarin-4-acetic acid
- Peptide with a free primary amine (e.g., N-terminus or lysine side chain)
- N,N'-Dicyclohexylcarbodiimide (DCC) or other carbodiimide coupling agent
- N-Hydroxysuccinimide (NHS)
- Anhydrous, amine-free solvent (e.g., Dimethylformamide - DMF)
- Reaction buffer (e.g., Phosphate-buffered saline - PBS, pH 7.4)
- Purification system (e.g., HPLC)

Methodology:

- Activation of the Carboxylic Acid:
 - Dissolve 6,7-Dimethoxycoumarin-4-acetic acid in anhydrous DMF.
 - Add 1.1 equivalents of NHS and 1.1 equivalents of DCC.
 - Stir the reaction mixture at room temperature for 2-4 hours to form the NHS ester. A white precipitate of dicyclohexylurea will form.
- Conjugation to the Peptide:
 - Dissolve the peptide in the reaction buffer (e.g., PBS).
 - Add the activated NHS ester solution dropwise to the peptide solution while stirring.
 - Allow the reaction to proceed for 2-4 hours at room temperature or overnight at 4°C.
- Purification:

- Remove the precipitate by filtration.
- Purify the fluorescently labeled peptide from unreacted dye and byproducts using reverse-phase high-performance liquid chromatography (RP-HPLC).

Workflow for Peptide Conjugation



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Caption: Workflow for conjugating the coumarin dye to a peptide.

Biological Activity and Signaling Pathways

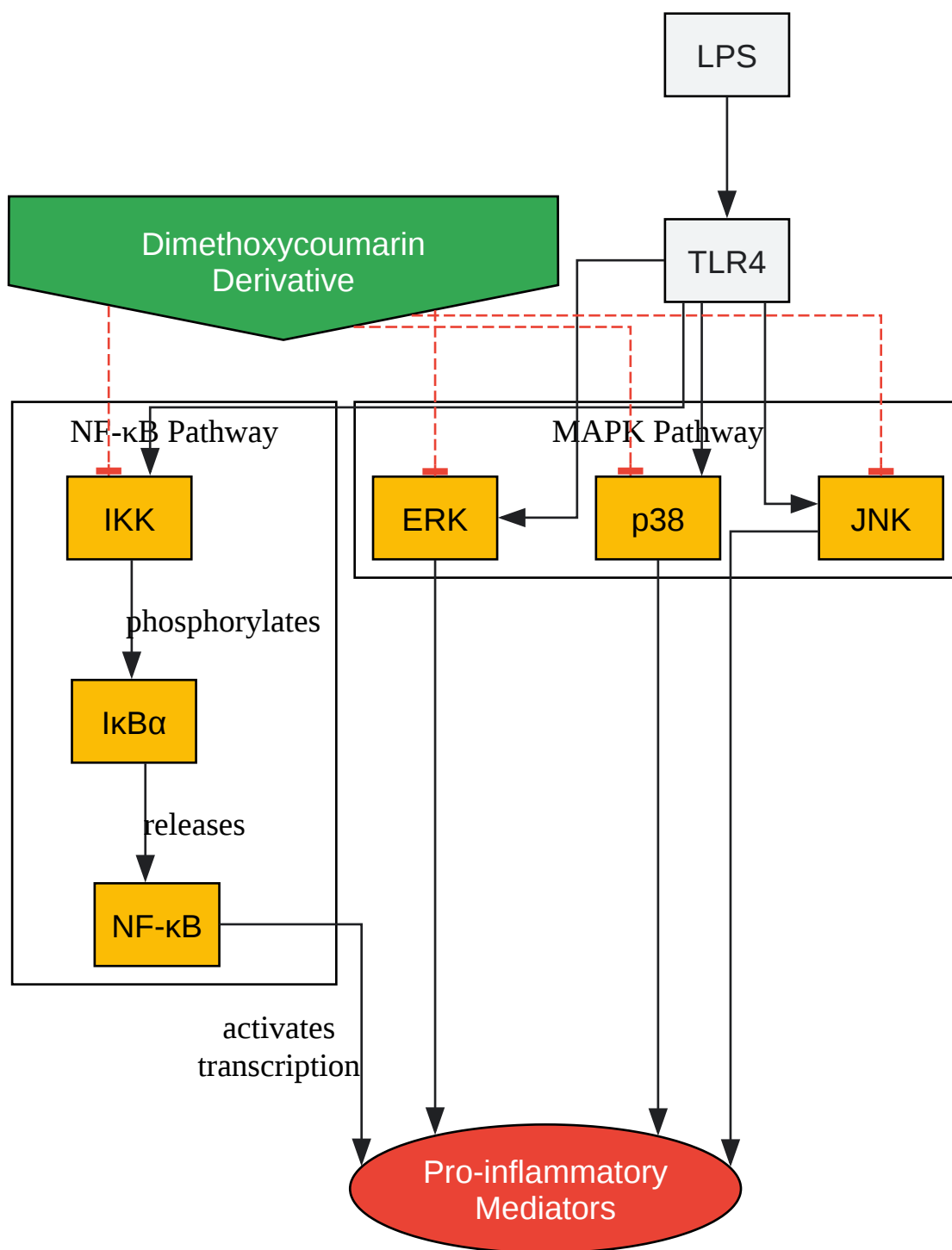
While direct studies on the signaling pathways affected by 6,7-Dimethoxycoumarin-4-acetic acid are not readily available, research on structurally similar coumarin derivatives provides insights into their potential biological activities. For instance, other dimethoxycoumarin compounds have been shown to possess anti-inflammatory properties.

A study on 6,7-dimethoxy-4-methylcoumarin, a closely related compound, demonstrated its ability to suppress the expression of pro-inflammatory mediators in lipopolysaccharide (LPS)-induced RAW 264.7 macrophage cells. The mechanism of action was found to involve the inactivation of the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways. Specifically, it inhibited the phosphorylation of extracellular signal-

regulated kinases (ERKs), c-Jun N-terminal kinase (JNK), and p38, and attenuated NF- κ B activation by inhibiting I κ B- α phosphorylation.

Potential Anti-inflammatory Signaling Pathway

Based on the activity of a related compound, a potential signaling pathway inhibited by dimethoxycoumarins is depicted below.



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Caption: Potential inhibition of inflammatory pathways by dimethoxycoumarins.

Conclusion

6,7-Dimethoxycoumarin-4-acetic acid is a versatile fluorescent molecule with significant potential in life sciences research and drug development. Its utility as a fluorescent label for biomolecules, combined with the potential anti-inflammatory properties suggested by related compounds, makes it a valuable tool for researchers. The provided information on its properties, suppliers, and general experimental protocols serves as a foundational guide for its application in the laboratory. Further research is warranted to fully elucidate its specific biological activities and to develop optimized protocols for its various applications.

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References

- 1. rsc.org [rsc.org]
- 2. researchgate.net [researchgate.net]
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